

Application Note: NMR Spectroscopy

Characterization and Quantification of p-Cresol-d3 (Methyl-d3)

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Compound of Interest

Compound Name: *p-Cresol-d3 (methyl-d3)*

CAS No.: 108561-00-8

Cat. No.: B561446

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Abstract & Scope

This technical guide details the Nuclear Magnetic Resonance (NMR) spectroscopic behavior of p-Cresol-d3 (4-methyl-d3-phenol). This isotopologue is a critical internal standard (ISTD) in metabolomics for quantifying p-cresol and p-cresol sulfate (uremic toxins) in biofluids via LC-MS and NMR.

Unlike native p-cresol, the methyl-deuterated variant exhibits unique spectral silencing in

¹H NMR and scalar coupling patterns in

¹³C NMR. This guide provides the theoretical basis, experimental protocols, and processing logic required to utilize p-Cresol-d3 as a quantitative reference standard.

Chemical & Physical Profile

Property	Native p-Cresol	p-Cresol-d3 (Methyl-d3)
Formula		
Molecular Weight	108.14 g/mol	111.16 g/mol
CAS Number	106-44-5	65564-96-3
Key Feature	Methyl protons (	Methyl deuterons (
	)	)
Spin System		(aromatic only)

NMR Characterization: Theory & Spectral Logic

The Deuterium Isotope Effect

Replacing the methyl protons with deuterium (

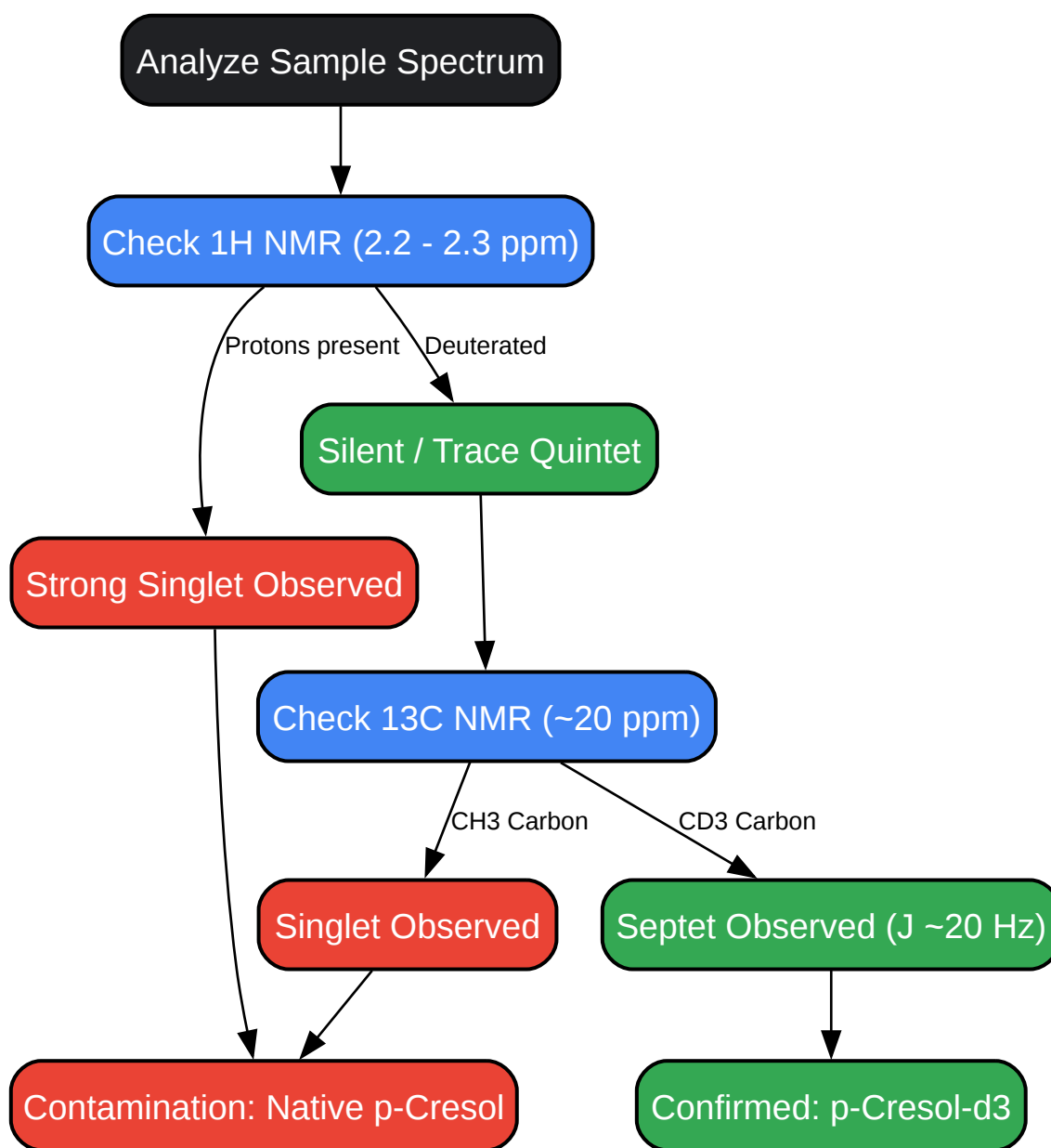
H, Spin

) introduces three primary changes to the NMR spectrum:

- **H Silent Region:** The methyl resonance (ppm) vanishes in the proton spectrum.
- **C Multiplicity (Septet):** The methyl carbon couples to three deuterium nuclei. Following the rule:
The
C signal splits into a 1:3:6:7:6:3:1 septet.
- **Isotope Shift:** The heavier mass of deuterium shortens the C-D bond slightly, increasing electron shielding. This results in an upfield shift (to ppm) for the methyl carbon compared to the native form.

Spectral Assignment Logic (Graphviz)

The following logic diagram illustrates how to distinguish the native contaminant from the pure deuterated standard.



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Caption: Decision tree for verifying isotopic purity of p-Cresol-d3 using 1H and 13C NMR markers.

Quantitative Data: Chemical Shifts

The following values are referenced against TMS (

). Note that phenolic protons are exchangeable and sensitive to water content and temperature.

Table 1: ¹H NMR Chemical Shifts (400 MHz)

Assignment	(ppm)	(ppm)	Multiplicity	Integral ()
OH (Phenolic)	4.8 - 5.2 (br)	9.20 (s)	Singlet (Broad)	1H
Ar-H (3,5)	6.75 (d)	6.68 (d)	Doublet (Hz)	2H
Ar-H (2,6)	7.05 (d)	7.01 (d)	Doublet (Hz)	2H
Methyl ()	Silent	Silent	--	0H
Residual Proton	~2.25	~2.21	Quintet (tiny)	< 0.01H

Table 2: ¹³C NMR Chemical Shifts (100 MHz)

Carbon Position	(ppm)	Multiplicity	Coupling ()	Notes
C-OH (C1)	153.1	Singlet	-	Deshielded
C-Ar (C3,5)	115.3	Singlet	-	Ortho to OH
C-Ar (C2,6)	130.2	Singlet	-	Meta to OH
C-Me (C4)	130.0	Singlet	-	Quaternary
Methyl ()	~19.4	Septet	~19-21 Hz	Upfield isotope shift

Experimental Protocols

Protocol A: Sample Preparation (Critical Steps)

Rationale: p-Cresol is hygroscopic and prone to oxidation (browning). Proper handling ensures accurate qNMR results.

- Solvent Selection:
 - For Structure Verification: Use [p-Cresol-d3](#).
.[1] It forms hydrogen bonds with the phenolic OH, slowing exchange and sharpening the OH peak (crucial for integration).
 - For Mixture Analysis: Use [p-Cresol](#) if the sample is non-polar, but be aware the OH peak may broaden or drift.
- Weighing:
 - Equilibrate the p-Cresol-d3 vial to room temperature before opening to prevent condensation.
 - Weigh approximately 10-15 mg into a clean glass vial. Record weight to 0.01 mg precision for qNMR.
- Dissolution:
 - Add 600 μ L of deuterated solvent.
 - Optional: Add 0.5 mg of TCNB (1,2,4,5-tetrachloro-3-nitrobenzene) if an external quantitative reference is required.
 - Cap immediately and vortex. Transfer to a 5mm NMR tube.

Protocol B: qNMR Acquisition Parameters

Rationale: To ensure 99.9% magnetization recovery for quantitative accuracy.

- Pulse Sequence: zg (Bruker) or single_pulse (Varian/Agilent). Do not use NOE enhancement for quantitative

C.

- Relaxation Delay (

):

- Determine

of the aromatic protons (typically 2-4 seconds).

- Set

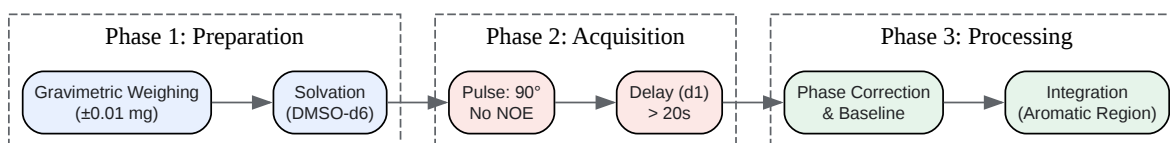
(Recommend 20 seconds to be safe).

- Spectral Width: 12 ppm (-1 to 11 ppm).
- Scans (NS): 16 or 32 (sufficient for >10 mg sample).
- Acquisition Time (AQ):

seconds to resolve fine coupling.

Analytical Workflow Diagram

This diagram outlines the validated workflow for using p-Cresol-d3 as an internal standard.



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Caption: Validated qNMR workflow ensuring stoichiometric accuracy for p-Cresol-d3 analysis.

References

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